

CAS number and molecular weight of 2-Isobutyl-1H-benzimidazole

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Compound of Interest

Compound Name: 2-Isobutyl-1H-benzimidazole

Cat. No.: B1296948

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An In-depth Technical Guide to 2-Isobutyl-1H-benzimidazole

This guide provides essential physicochemical data for **2-Isobutyl-1H-benzimidazole**, a heterocyclic aromatic organic compound. The information is tailored for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Physicochemical Data

The fundamental properties of **2-Isobutyl-1H-benzimidazole** have been compiled and are presented in the table below for easy reference. This data is critical for experimental design, analytical method development, and chemical reaction modeling.

Parameter	Value	Source
CAS Number	5851-45-6	[1][2]
Molecular Weight	174.24 g/mol	[1][3]
Molecular Formula	C ₁₁ H ₁₄ N ₂	[1][2]
IUPAC Name	2-(2-methylpropyl)-1H-benzimidazole	[2]
Synonyms	1H-Benzimidazole, 2-(2-methylpropyl)-; 2-Isobutyl-1H-benzoimidazole; Benzimidazole, 2-isobutyl-	[2]

Structural Representation

To visualize the molecular structure and the logical relationship of its core components, a diagram is provided.

*Molecular components of **2-Isobutyl-1H-benzimidazole**.*

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References

- 1. scbt.com [scbt.com]
- 2. pschemicals.com [pschemicals.com]
- 3. labsolu.ca [labsolu.ca]
- To cite this document: BenchChem. [CAS number and molecular weight of 2-Isobutyl-1H-benzimidazole]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1296948#cas-number-and-molecular-weight-of-2-isobutyl-1h-benzimidazole\]](https://www.benchchem.com/product/b1296948#cas-number-and-molecular-weight-of-2-isobutyl-1h-benzimidazole)

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